

L-Galacturonic Acid: A Technical Guide to Nomenclature and Stereochemistry

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Compound of Interest

Compound Name: *L-Galacturonic acid*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the nomenclature and stereochemistry of **L-Galacturonic acid**. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields who require a precise understanding of this important biomolecule.

Nomenclature

L-Galacturonic acid is a sugar acid and a stereoisomer of the more common D-Galacturonic acid.^[1] As a uronic acid, it is structurally related to L-galactose, where the primary alcohol at carbon 6 has been oxidized to a carboxylic acid.^{[2][3]}

The systematic and common nomenclature for **L-Galacturonic acid** is summarized in the table below.

Data Point	Value
Systematic (IUPAC) Name	(2R,3S,4R,5S)-2,3,4,5-tetrahydroxy-6-oxohexanoic acid
Common Name	L-Galacturonic acid
CAS Number	108729-78-8[1][4]
Molecular Formula	C ₆ H ₁₀ O ₇ [1]
Molecular Weight	194.14 g/mol [1]

Stereochemistry

The stereochemistry of **L-Galacturonic acid** is defined by the spatial arrangement of its hydroxyl groups. Being the L-enantiomer, its stereochemical configuration is the mirror image of D-Galacturonic acid at all chiral centers. This relationship is crucial for its biological activity and recognition by enzymes.

The stereochemical configuration of **L-Galacturonic acid** can be represented in both its open-chain (Fischer projection) and cyclic (Haworth projection) forms.

Fischer Projection

The Fischer projection is a two-dimensional representation of a three-dimensional organic molecule. For **L-Galacturonic acid**, the carbon chain is depicted vertically with the most oxidized carbon (the carboxyl group) at the top. The horizontal lines represent bonds projecting out of the plane of the paper, while vertical lines represent bonds projecting into the plane.

Fischer Projection of **L-Galacturonic Acid**.

Haworth Projection

In aqueous solution, **L-Galacturonic acid** exists predominantly in a cyclic hemiacetal form, which is represented by the Haworth projection. The pyranose (six-membered ring) form is the most stable. The cyclization occurs between the aldehyde group at C1 and the hydroxyl group at C5, creating a new chiral center at C1, known as the anomeric carbon. This gives rise to two anomers: α -**L-Galacturonic acid** and β -**L-Galacturonic acid**.

In the Haworth projection for an L-sugar, the CH_2OH group (or in this case, the COOH group) is positioned below the plane of the ring. The α -anomer is defined as having the hydroxyl group on the anomeric carbon (C1) on the opposite side of the ring from the C5 substituent (COOH), while the β -anomer has it on the same side.

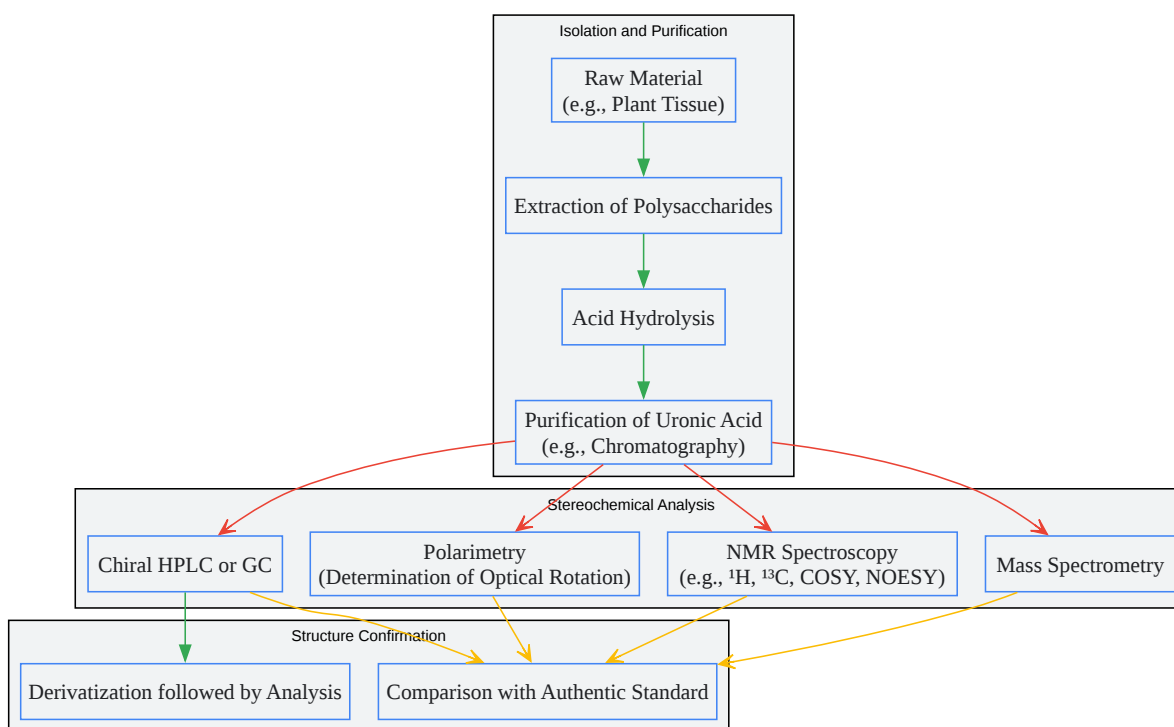
Haworth Projections of **L-Galacturonic Acid**.

Experimental Protocols for Stereochemical Determination

The determination of the stereochemistry of uronic acids like **L-Galacturonic acid** is critical for their characterization. A combination of analytical techniques is typically employed.

General Workflow for Stereochemical Analysis

The following diagram illustrates a general workflow for the isolation and stereochemical characterization of a uronic acid from a natural source.



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Workflow for Stereochemical Determination.

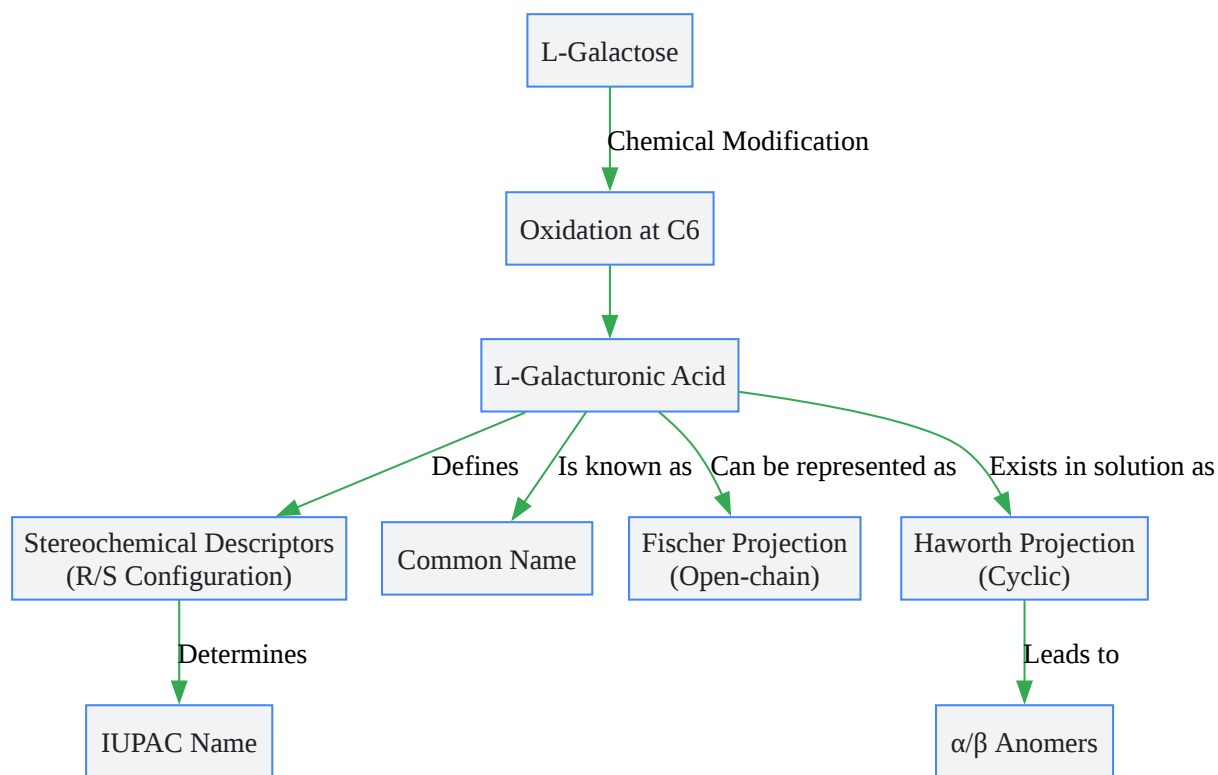
Key Experimental Methodologies

- Polarimetry:** This technique measures the rotation of plane-polarized light by a chiral compound in solution. The specific rotation is a characteristic physical property. While a specific value for **L-Galacturonic acid** is not readily available in the literature, it would be expected to have the same magnitude but opposite sign to that of D-Galacturonic acid.

- **Chromatographic Methods:** High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) using a chiral stationary phase can be used to separate enantiomers and determine the enantiomeric purity of a sample.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** One-dimensional (^1H , ^{13}C) and two-dimensional (e.g., COSY, HSQC, HMBC, NOESY) NMR experiments are powerful tools for elucidating the complete structure and relative stereochemistry of a molecule. The coupling constants and nuclear Overhauser effects (NOEs) provide information about the spatial arrangement of atoms.
- **Mass Spectrometry (MS):** While MS itself does not directly provide stereochemical information, it is used to determine the molecular weight and fragmentation pattern, which aids in the identification of the compound. When coupled with a chiral separation method (LC-MS or GC-MS), it becomes a powerful tool for stereochemical analysis.

Logical Relationships in Nomenclature and Stereochemistry

The nomenclature and stereochemical descriptors of **L-Galacturonic acid** are logically interconnected, as illustrated in the following diagram.



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Relationships in **L-Galacturonic Acid** Nomenclature.

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